

application of Fmoc-Lys(2-Cl-Z)-OH in drug development

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Fmoc-Lys(2-Cl-Z)-OH

CAS No.: 133970-31-7

Cat. No.: B557024

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Title: Application Note: Strategic Utilization of **Fmoc-Lys(2-Cl-Z)-OH** in Advanced Peptide Therapeutics and Drug Development

Introduction & Mechanistic Rationale

In the landscape of solid-phase peptide synthesis (SPPS) and peptide-drug conjugate (PDC) development, orthogonal protection strategies are paramount for the site-specific modification of complex biomolecules. **Fmoc-Lys(2-Cl-Z)-OH** serves as a highly specialized building block when the selective masking of a lysine ϵ -amino group is required post-synthesis^[1].

The dual-protection scheme of **Fmoc-Lys(2-Cl-Z)-OH** relies on the base-labile α -amino Fmoc (fluorenylmethyloxycarbonyl) group and the highly acid-stable ϵ -amino 2-Cl-Z (2-chlorobenzyloxycarbonyl) group.

Causality of Chemical Stability: Why choose 2-Cl-Z over the standard Z (benzyloxycarbonyl) group? During the cleavage of carbamate protecting groups via acidolysis, the reaction proceeds through the protonation of the carbonyl oxygen, leading to the formation of a benzyl carbocation. The electron-withdrawing chlorine atom at the ortho position of the aromatic ring

significantly destabilizes this transition state[2]. Consequently, the 2-Cl-Z group is virtually impervious to standard 95% Trifluoroacetic Acid (TFA) cleavage cocktails used in Fmoc-SPPS. In contrast, the unsubstituted Z group is susceptible to premature cleavage and "leakage" during extended acid exposure[2]. This enhanced stability allows the peptide to be globally deprotected and cleaved from the resin while the target lysine remains securely masked for downstream orthogonal reactions[3].

Key Applications in Drug Development

- **Peptide-Drug Conjugates (PDCs):** PDCs require the precise attachment of cytotoxic payloads or pharmacokinetic modifiers (e.g., PEGylation) to specific residues. By incorporating **Fmoc-Lys(2-Cl-Z)-OH**, chemists can synthesize the peptide, cleave it from the resin, and conjugate a payload to a different, newly exposed reactive site (such as an N-terminal amine or a cysteine thiol). Following this, the 2-Cl-Z group can be removed to restore the lysine's natural charge or to attach a secondary functional group[4].
- **Constrained Cyclic Peptides:** For head-to-side-chain or side-chain-to-side-chain lactam bridges, **Fmoc-Lys(2-Cl-Z)-OH** is frequently utilized in specialized orthogonal Fmoc strategies where strong acid (HF) or catalytic hydrogenation is reserved for the final global deprotection step[5].

Quantitative Data & Protecting Group Comparison

To facilitate experimental design, the physical properties and orthogonal cleavage conditions of **Fmoc-Lys(2-Cl-Z)-OH** are compared against other common lysine derivatives.

Derivative	CAS Number	Molecular Weight	ϵ -Amine Protecting Group	Cleavage Reagent	Stability Profile
Fmoc-Lys(2-Cl-Z)-OH	133970-31-7	537.00 g/mol	2-Chlorobenzyl oxycarbonyl	Anhydrous HF, TFMSA, or H ₂ /Pd-C	Stable to 20% Piperidine; highly stable to 95% TFA[2][6]
Fmoc-Lys(Boc)-OH	71989-26-9	468.54 g/mol	tert-Butyloxycarbonyl	95% TFA	Stable to 20% Piperidine; labile to dilute acid
Fmoc-Lys(Z)-OH	86060-82-4	502.56 g/mol	Benzyloxycarbonyl	HF, H ₂ /Pd-C	Stable to Piperidine; moderate/variable stability in TFA[2]
Fmoc-Lys(Mtt)-OH	167393-62-6	624.77 g/mol	4-Methyltrityl	1-2% TFA in DCM	Stable to Piperidine; labile to very mild acid[3]

Experimental Protocols

The following protocols establish a self-validating system for incorporating and selectively deprotecting **Fmoc-Lys(2-Cl-Z)-OH**.

Protocol A: Incorporation via Fmoc-SPPS Rationale: Standard coupling conditions apply, as the 2-Cl-Z group does not introduce significant steric hindrance compared to standard Boc protection.

- Resin Preparation: Swell 0.1 mmol of Rink Amide resin in N,N-dimethylformamide (DMF) for 20 minutes.
- Fmoc Deprotection: Treat the resin with 20% piperidine in DMF (2 × 10 min). Wash thoroughly with DMF (5 × 1 min).
- Activation & Coupling: Dissolve 0.4 mmol (4 eq) of **Fmoc-Lys(2-Cl-Z)-OH** and 0.4 mmol of HBTU in minimal DMF. Add 0.8 mmol (8 eq) of N,N-diisopropylethylamine (DIPEA). Pre-activate for 2 minutes, then add to the resin.
- Reaction: Agitate at room temperature for 45–60 minutes.
- Validation: Perform a Kaiser test. A negative result (yellow) indicates complete coupling. Wash with DMF (5 × 1 min).

Protocol B: TFA Cleavage with 2-Cl-Z Retention Rationale: This step removes the peptide from the solid support and strips standard acid-labile groups (Boc, tBu, Trt) while leaving the 2-Cl-Z group completely intact due to its attenuated carbocation transition state^[2].

- Cocktail Preparation: Prepare a cleavage cocktail of 95% TFA, 2.5% Triisopropylsilane (TIS), and 2.5% H₂O.
- Cleavage: Add 5 mL of the cocktail per gram of resin. Agitate gently for 2 hours at room temperature.
- Precipitation: Filter the cleavage solution into 40 mL of cold diethyl ether (-20°C) to precipitate the peptide.
- Isolation: Centrifuge at 4000 rpm for 5 minutes. Decant the ether and wash the pellet twice with fresh cold ether. Lyophilize the crude peptide.

Protocol C: Final Deprotection of the 2-Cl-Z Group Expert Caveat: 2-Cl-Z can be removed via strong acid (anhydrous HF) or catalytic hydrogenation^[6]. Hydrogenation is preferred for safety and ease of use in standard labs, unless the peptide contains disulfide bonds, which would be irreversibly reduced by H₂/Pd-C. If disulfides are present, HF or TFMSA cleavage is mandatory. Hydrogenation Method:

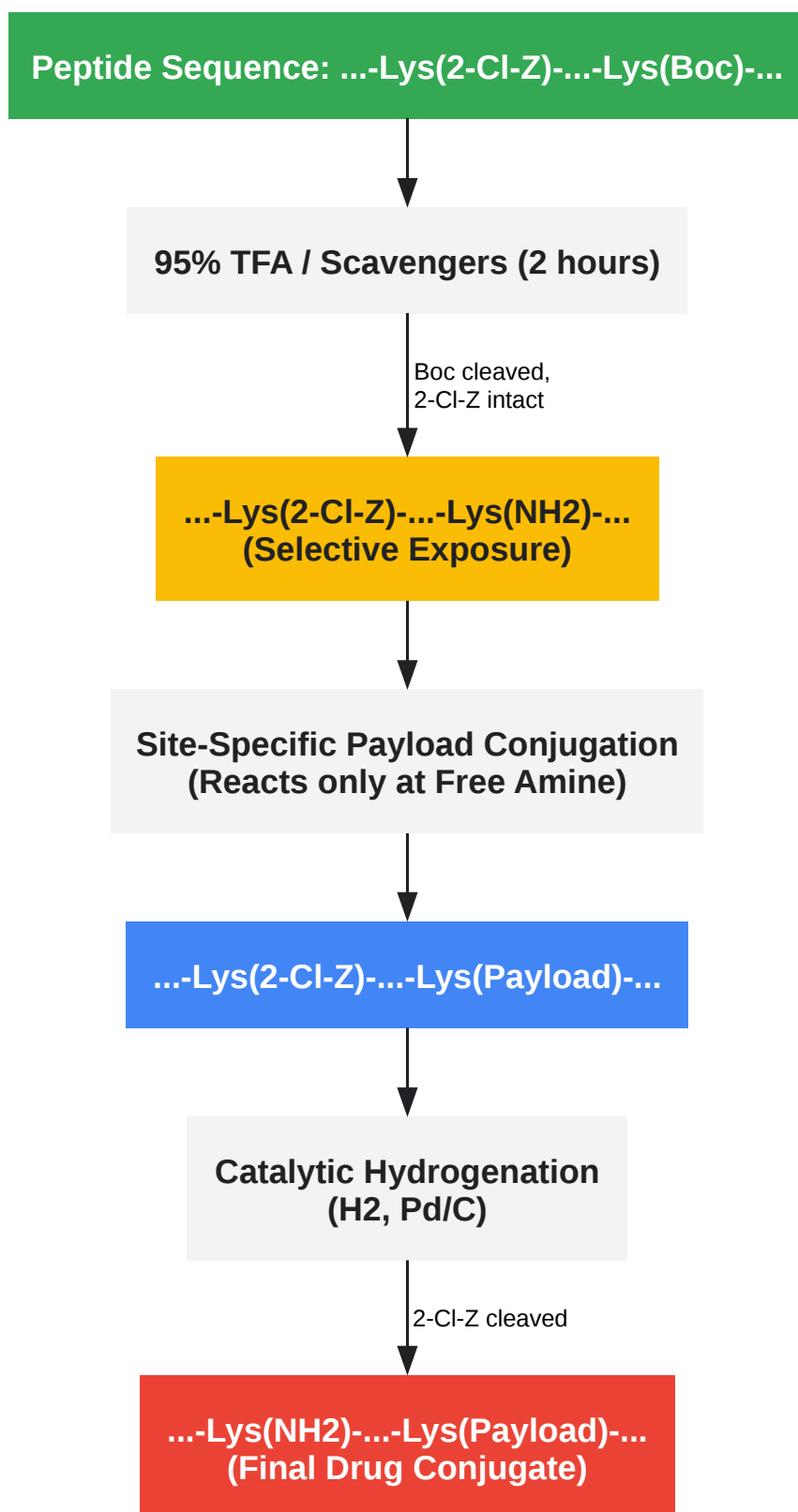
- **Solvation:** Dissolve the purified Lys(2-Cl-Z)-containing peptide in methanol or 10% acetic acid in methanol (1 mg/mL).
- **Catalyst Addition:** Add 10% Palladium on Carbon (Pd/C) at 10-20% w/w relative to the peptide.
- **Reaction:** Purge the reaction vessel with Nitrogen gas (3 cycles). Introduce Hydrogen gas via a balloon or Parr apparatus (30 psi). Stir vigorously at room temperature for 4–12 hours.
- **Monitoring:** Track the disappearance of the +168 Da (2-Cl-Z mass) adduct via LC-MS.
- **Filtration:** Filter the mixture through a pad of Celite to remove the Pd/C catalyst. Evaporate the solvent and purify the fully deprotected peptide via RP-HPLC.

Process Visualizations



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Workflow for orthogonal peptide synthesis and site-specific conjugation utilizing **Fmoc-Lys(2-Cl-Z)-OH**.



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Orthogonal deprotection logic demonstrating selective unmasking of lysine residues.

References

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- To cite this document: BenchChem. [application of Fmoc-Lys(2-Cl-Z)-OH in drug development]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b557024/docs#application-of-fmoc-lys-2-cl-z-oh-in-drug-development\]](https://www.benchchem.com/product/b557024/docs#application-of-fmoc-lys-2-cl-z-oh-in-drug-development)

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